

Physical and chemical characteristics of Hydroxy Tolbutamide-d9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy Tolbutamide-d9

Cat. No.: B602741

[Get Quote](#)

An In-depth Technical Guide to **Hydroxy Tolbutamide-d9**: Physical and Chemical Characteristics for Advanced Research

This technical guide provides a comprehensive overview of the physical and chemical properties, metabolic context, and analytical applications of **Hydroxy Tolbutamide-d9**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical data into a structured format, complete with detailed experimental protocols and visual diagrams to elucidate complex processes.

Core Physical and Chemical Properties

Hydroxy Tolbutamide-d9 is the deuterated analog of Hydroxy Tolbutamide, a primary metabolite of the first-generation sulfonylurea antidiabetic drug, Tolbutamide.[1] The incorporation of nine deuterium atoms on the butyl group provides a stable isotopic label, making it an invaluable tool in pharmacokinetic and metabolic studies.[1][2]

Property	Value	Source(s)
CAS Number	1185112-19-9	[2][3][4][5]
Molecular Formula	C ₁₂ H ₉ D ₉ N ₂ O ₄ S	[2][4][5]
Molecular Weight	295.40 g/mol	[2][4][5]
Appearance	White to Off-White Solid	[2][6]
Melting Point	100-103°C	[6][7]
Solubility	Methanol (Slightly)	[7][8]
Storage Temperature	2-8°C Refrigerator or -20°C Freezer	[2][7]
Synonyms	4-Hydroxytolbutamide-d ₉ , Hydroxymethylcarbutamide-d ₉ , N-((butyl-d ₉)carbamoyl)-4-(hydroxymethyl)benzenesulfonamide	[2][5]
InChI Key	SJRHYONYKZIRPM-UHFFFAOYSA-N	[3]

Application in Bioanalytical Methods

The primary application of **Hydroxy Tolbutamide-d₉** is as an internal standard for the quantification of Hydroxy Tolbutamide in biological matrices using liquid chromatography-mass spectrometry (LC-MS/MS).[1][3] The use of a stable isotope-labeled internal standard is the gold standard in quantitative bioanalysis for several key reasons:

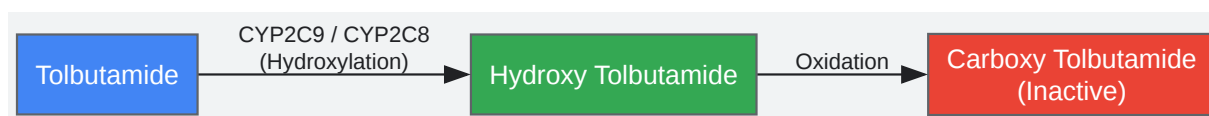
- **Similar Physicochemical Properties:** Deuterium labeling results in minimal changes to the chemical behavior of the molecule, ensuring that the internal standard co-elutes with the analyte and exhibits similar extraction recovery and ionization efficiency.[3]
- **Enhanced Mass Spectrometry Detection:** The mass difference between the deuterated standard and the native analyte allows for their simultaneous but distinct detection,

minimizing chromatographic interference and improving the accuracy and precision of measurements.[3]

- **Correction for Matrix Effects:** The internal standard helps to compensate for variations in sample preparation and matrix effects that can suppress or enhance the analyte signal in the mass spectrometer.[3]

Metabolic Pathway of Tolbutamide

Tolbutamide is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP2C9, and to a lesser extent by CYP2C8.[2][3] The main metabolic pathway involves the oxidation of the p-methyl group of Tolbutamide to a hydroxymethyl group, forming Hydroxy Tolbutamide. This active metabolite can be further oxidized to the inactive Carboxy Tolbutamide.[3][9] Understanding this pathway is crucial for evaluating drug-metabolizing capacity and predicting potential drug-drug interactions.[3]



[Click to download full resolution via product page](#)

Metabolic conversion of Tolbutamide in the liver.

Experimental Protocols: Quantification by LC-MS/MS

The accurate quantification of Hydroxy Tolbutamide in biological samples, such as human serum, is typically achieved through a validated ultra-high performance liquid chromatography-tandem mass spectrometry (UHPLC-MS/MS) method.[10]

Sample Preparation: A common and efficient method for sample preparation is protein precipitation.[10]

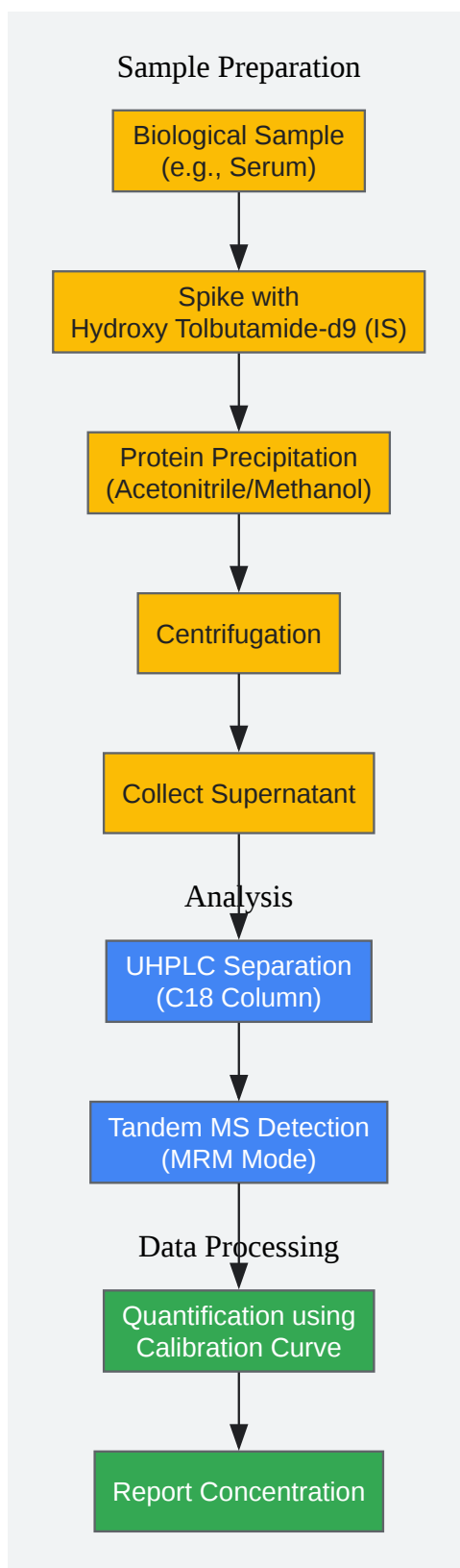
- An aliquot of the biological sample (e.g., 50 μ L of human serum) is mixed with an equal volume of 0.1% formic acid in water.[10]

- A solution of acetonitrile/methanol (e.g., 9:1, v/v) containing the internal standard, **Hydroxy Tolbutamide-d9**, is added to precipitate proteins.[\[10\]](#)
- The mixture is vortexed and then centrifuged at high speed (e.g., 13,000 x g) at 4°C to pellet the precipitated proteins.[\[10\]](#)
- The supernatant is transferred to a new tube and may be further diluted before injection into the UHPLC-MS/MS system.[\[10\]](#)

Chromatographic and Mass Spectrometric Conditions:

- Chromatography: Separation is typically performed on a C18 reverse-phase column with gradient elution using a mobile phase consisting of an aqueous component (e.g., 0.1% formic acid in water) and an organic component (e.g., acetonitrile).[\[11\]](#)
- Mass Spectrometry: Detection is achieved using a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode.[\[3\]](#) This highly specific and sensitive technique involves selecting a specific precursor ion (the parent molecule) and monitoring a specific product ion (a fragment) after collision-induced dissociation.[\[3\]](#)

Calibration and Quantification: A calibration curve is constructed by plotting the peak area ratio of the analyte (Hydroxy Tolbutamide) to the internal standard (**Hydroxy Tolbutamide-d9**) against the known concentrations of the analyte.[\[3\]](#) The linearity of this curve over a defined range is a critical validation parameter.[\[3\]](#)



[Click to download full resolution via product page](#)

Workflow for the quantification of Hydroxy Tolbutamide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Hydroxy Tolbutamide-d9 | 1185112-19-9 | Benchchem [benchchem.com]
- 4. Hydroxy Tolbutamide-d9 | CAS 1185112-19-9 | LGC Standards [lgcstandards.com]
- 5. scbt.com [scbt.com]
- 6. HYDROXY TOLBUTAMIDE-D9 CAS#: 1185112-19-9 [amp.chemicalbook.com]
- 7. HYDROXY TOLBUTAMIDE-D9 CAS#: 1185112-19-9 [m.chemicalbook.com]
- 8. HYDROXY TOLBUTAMIDE-D9 | 1185112-19-9 [amp.chemicalbook.com]
- 9. google.com [google.com]
- 10. Validation of a Sensitive UHPLC-MS/MS Method for Cytochrome P450 Probe Substrates Caffeine, Tolbutamide, Dextromethorphan, and Alprazolam in Human Serum Reveals Drug Contamination of Serum Used for Research - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical characteristics of Hydroxy Tolbutamide-d9]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602741#physical-and-chemical-characteristics-of-hydroxy-tolbutamide-d9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com